

An In-depth Technical Guide to the Chemical Structure and Properties of Oleamide

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Compound of Interest

Compound Name: 9-Octadecenamide

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Introduction

Oleamide, an endogenous fatty acid amide, has garnered significant scientific interest due to its multifaceted biological activities, including its role as a sleep-inducing molecule, a modulator of the endocannabinoid system, and its influence on various neurotransmitter pathways. First identified in the cerebrospinal fluid of sleep-deprived cats, this lipid messenger has emerged as a promising target for therapeutic intervention in a range of physiological and pathological conditions. This technical guide provides a comprehensive overview of the chemical structure, physicochemical properties, and biological functions of oleamide, with a focus on detailed experimental methodologies and signaling pathways to support further research and drug development.

Chemical Structure and Physicochemical Properties

Oleamide, with the IUPAC name (9Z)-octadec-9-enamide, is the amide derivative of the monounsaturated fatty acid, oleic acid.^{[1][2]} Its structure consists of an 18-carbon chain with a cis double bond between carbons 9 and 10, and a terminal amide group.^[3] This seemingly simple molecule possesses a unique set of physicochemical properties that are critical to its biological function and behavior in experimental settings.

Table 1: Physicochemical Properties of Oleamide

Property	Value	References
IUPAC Name	(9Z)-octadec-9-enamide	[2]
Synonyms	cis-9-Octadecenamide, Oleic acid amide	[4]
CAS Number	301-02-0	[1][5][6]
Molecular Formula	C ₁₈ H ₃₅ NO	[2][3][5]
Molecular Weight	281.48 g/mol	[2][5]
Appearance	Creamy or white waxy solid/powder	[1][7]
Melting Point	70-76 °C	[1][3][7][8]
Boiling Point	> 200 °C	[1]
Solubility	Insoluble in water. Soluble in organic solvents such as chloroform, ethanol, DMSO, and DMF.	[1][3][9]
logP (o/w)	~6.88 (estimated)	[10]

Biological Properties and Mechanism of Action

Oleamide exerts a wide range of biological effects, primarily through its interaction with the central nervous system. Its most well-known property is the induction of physiological sleep.[11][12] Beyond its hypnotic effects, oleamide has been shown to possess analgesic, anxiolytic, and neuroprotective properties.[13][14]

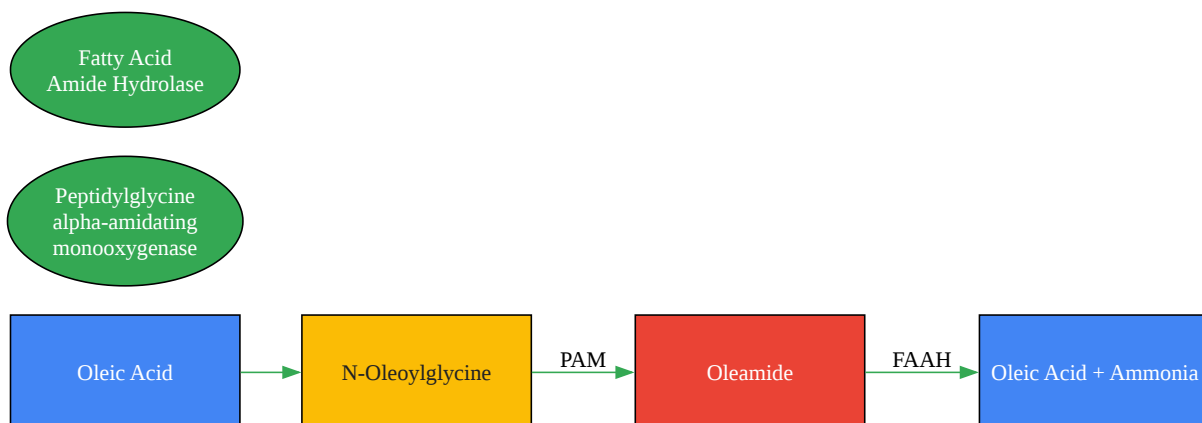
The mechanism of action of oleamide is complex and involves the modulation of multiple signaling pathways:

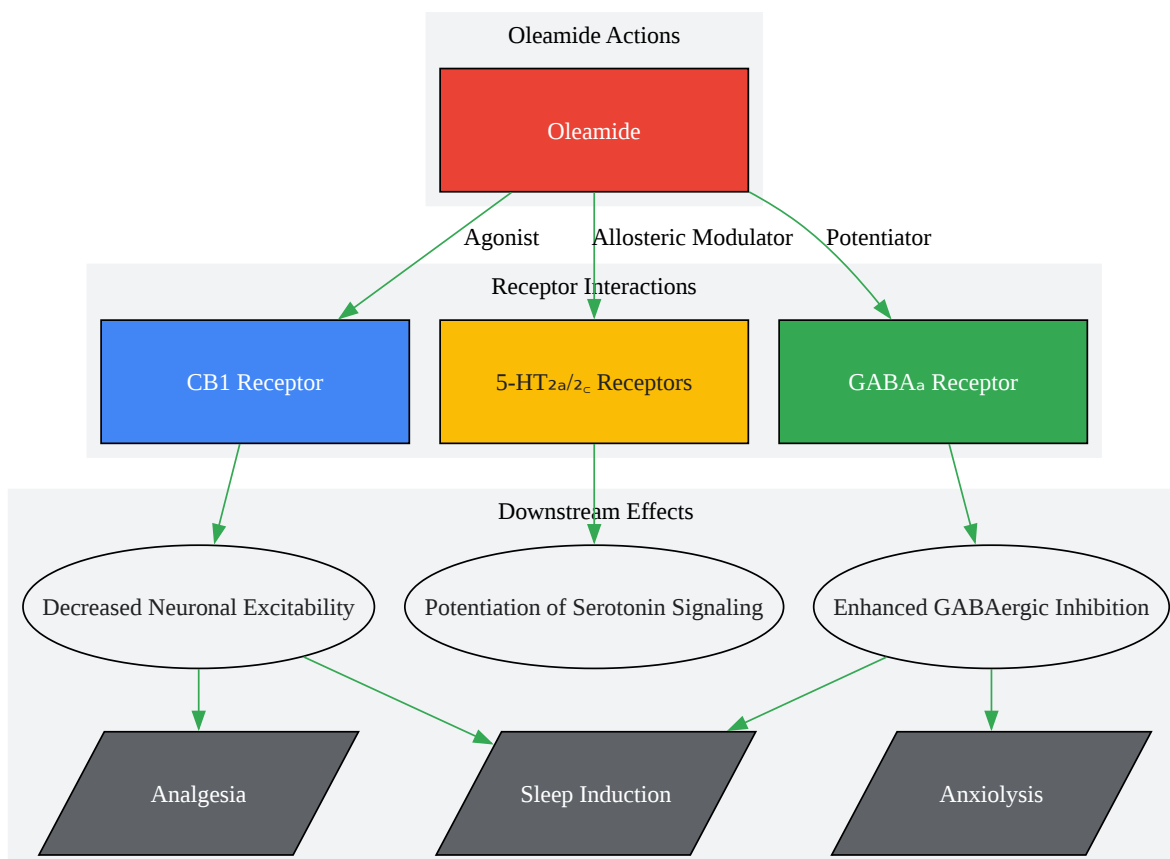
- **Endocannabinoid System:** Oleamide is a full agonist of the cannabinoid 1 (CB1) receptor, although with a lower affinity than the endocannabinoid anandamide.[15][16] It can also inhibit the fatty acid amide hydrolase (FAAH), the enzyme responsible for the degradation of anandamide, thereby potentiating the effects of endogenous cannabinoids.[1][17][18]

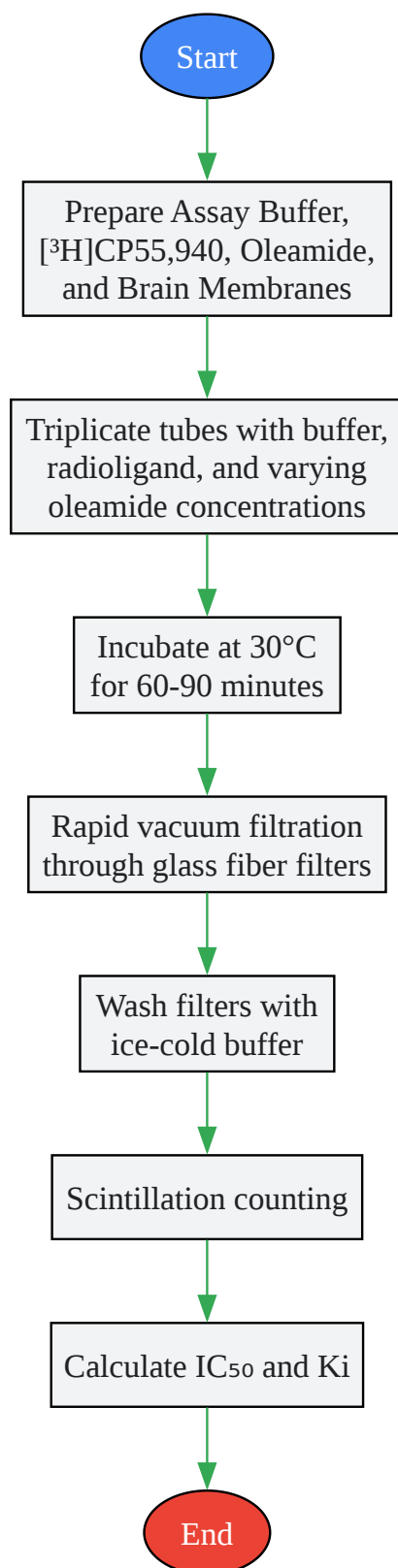
- **Serotonergic System:** Oleamide allosterically modulates several serotonin (5-HT) receptors, including 5-HT_{2a} and 5-HT_{2c}, potentiating their response to serotonin.[19][20][21]
- **GABAergic System:** Oleamide has been shown to potentiate the function of GABA_a receptors, which are the primary inhibitory neurotransmitter receptors in the brain.[14][19]
- **Other Targets:** Oleamide also interacts with voltage-gated sodium channels and has been shown to activate peroxisome proliferator-activated receptor alpha (PPAR α), which is involved in the regulation of neurogenesis.[18][22]

Key Signaling Pathways

The diverse biological effects of oleamide are a result of its interaction with multiple signaling pathways. The following diagrams illustrate some of the key pathways modulated by oleamide.







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References

- 1. benchchem.com [benchchem.com]
- 2. Biosynthesis of oleamide - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. researchgate.net [researchgate.net]
- 4. lumirlab.com [lumirlab.com]
- 5. Biosynthesis of oleamide. | Sigma-Aldrich [sigmaaldrich.com]
- 6. Oleamide is a selective endogenous agonist of rat and human CB1 cannabinoid receptors - PMC [pmc.ncbi.nlm.nih.gov]
- 7. US7098351B2 - Process for the production of fatty acid amides - Google Patents [patents.google.com]
- 8. researchgate.net [researchgate.net]
- 9. CN106748865A - A kind of high-purity oleamide is continuously separated method of purification - Google Patents [patents.google.com]
- 10. Fatty acid amide hydrolase, the degradative enzyme for anandamide and oleamide, has selective distribution in neurons within the rat central nervous system - PubMed [pubmed.ncbi.nlm.nih.gov]
- 11. ijnc.ir [ijnc.ir]
- 12. Effect of oleamide on sleep and its relationship to blood pressure, body temperature, and locomotor activity in rats - PubMed [pubmed.ncbi.nlm.nih.gov]
- 13. US5419815A - Process for purifying fatty acid amides - Google Patents [patents.google.com]
- 14. Behavioral evidence for the interaction of oleamide with multiple neurotransmitter systems - PubMed [pubmed.ncbi.nlm.nih.gov]
- 15. accurateclinic.com [accurateclinic.com]
- 16. Discovery of Novel Oleamide Analogues as Brain-Penetrant Positive Allosteric Serotonin 5-HT_{2C} Receptor and Dual 5-HT_{2C}/5-HT_{2A} Receptor Modulators - PMC

[pmc.ncbi.nlm.nih.gov]

- 17. Exceptionally potent inhibitors of fatty acid amide hydrolase: The enzyme responsible for degradation of endogenous oleamide and anandamide - PMC [pmc.ncbi.nlm.nih.gov]
- 18. ijnc.ir [ijnc.ir]
- 19. [PDF] Effect of Oleamide on Sleep and Its Relationship to Blood Pressure, Body Temperature, and Locomotor Activity in Rats | Semantic Scholar [semanticscholar.org]
- 20. Structural requirements for 5-HT_{2A} and 5-HT_{1A} serotonin receptor potentiation by the biologically active lipid oleamide - PMC [pmc.ncbi.nlm.nih.gov]
- 21. Effects of Oleamide on the Vasomotor Responses in the Rat - PMC [pmc.ncbi.nlm.nih.gov]
- 22. Oleamide, a sleep-inducing supplement, upregulates doublecortin in hippocampal progenitor cells via PPAR α - PMC [pmc.ncbi.nlm.nih.gov]
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